

4-Methylpyrimidine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Methylpyrimidine

Cat. No.: B018481

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CAS Number: 3438-46-8 Molecular Formula: C₅H₆N₂

This technical guide provides an in-depth overview of **4-Methylpyrimidine**, a heterocyclic organic compound of significant interest to researchers, scientists, and professionals in drug development. This document outlines its chemical and physical properties, synthesis, and applications, with a focus on its role in pharmaceutical and agrochemical research.

Core Chemical Information

4-Methylpyrimidine is a substituted pyrimidine with a methyl group at the fourth position of the pyrimidine ring. Its fundamental properties are summarized below.

Property	Value	Reference(s)
CAS Number	3438-46-8	[1][2]
Molecular Formula	C ₅ H ₆ N ₂	[1][2]
Molecular Weight	94.11 g/mol	[3]
Appearance	Light Yellow Oil	[4]
Boiling Point	141-142 °C	[1]
Density	1.031 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.496	[1]

Synthesis of 4-Methylpyrimidine

A general and common method for synthesizing the pyrimidine ring involves the reaction of a β -dicarbonyl compound with an N-C-N synthon, such as an amidine or formamide.^[5] A specific protocol for the synthesis of **4-Methylpyrimidine** is detailed below.

Experimental Protocol: Synthesis from 4,4-Dimethoxy-2-butanone and Formamide^[5]

This industrial-scale synthesis involves the reaction of 4,4-dimethoxy-2-butanone with formamide at elevated temperatures.

Materials:

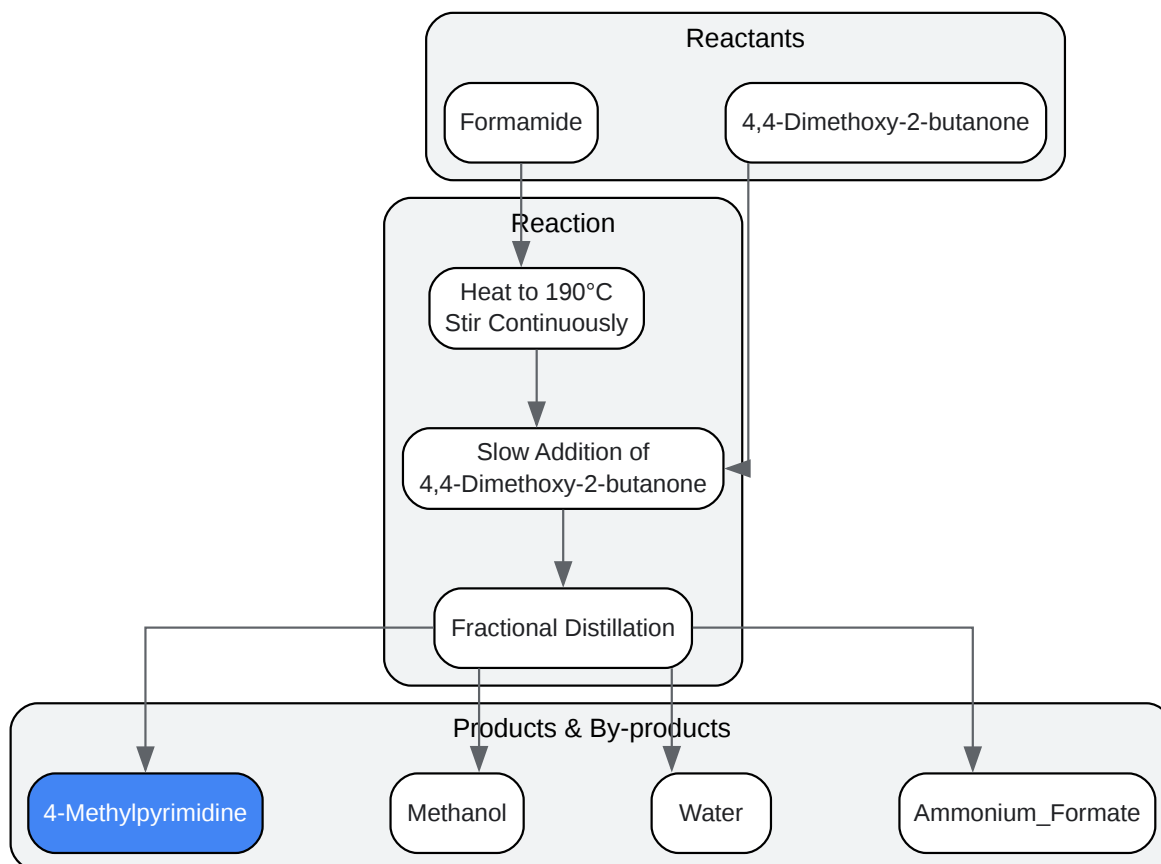
- Formamide
- 4,4-dimethoxy-2-butanone (95% purity)

Procedure:

- To a dry, double-shelled glass reactor, add 272 g (6.0 mol) of formamide.
- Heat the reactor to 190 °C (bottom temperature) with continuous stirring.
- Over a period of 3 hours, slowly add 209 g (1.5 mol) of 95% pure 4,4-dimethoxy-2-butanone using a peristaltic pump.
- Simultaneously, collect the reaction fraction (approximately 342 g), which is primarily composed of methanol, water, **4-methylpyrimidine**, and ammonium formate, through a jacketed lift tube and a descending temperature-controlled cooler.
- Maintain the bath temperature at 215-220 °C, the bottom temperature at 188-196 °C, and allow the head temperature to rise to about 158 °C during the reaction.
- After the addition of 4,4-dimethoxy-2-butanone is complete, the head temperature will drop to around 158 °C. Continue the reaction for an additional 30 minutes.

- Care must be taken to prevent excessive cooling to avoid precipitation of the ammonium formate by-product.

The following diagram illustrates the general workflow for this synthesis.



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Synthesis Workflow of 4-Methylpyrimidine

Applications in Research and Development

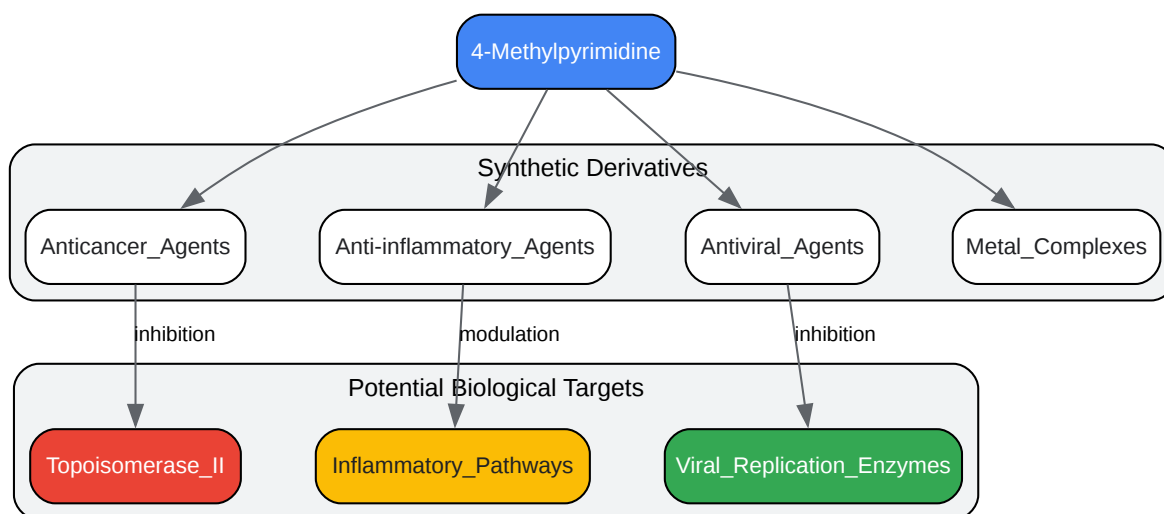
4-Methylpyrimidine serves as a versatile building block in the synthesis of a variety of biologically active molecules.[6] Its applications span across pharmaceuticals, agrochemicals, and the flavor and fragrance industry.

Pharmaceutical Applications

The pyrimidine scaffold is a core component of nucleic acids and is found in numerous biologically active molecules, making its derivatives, including **4-Methylpyrimidine**, valuable in medicinal chemistry.[7]

- **Anticancer and Anti-inflammatory Agents:** **4-Methylpyrimidine** has been utilized in the development of novel therapeutic agents for cancer and inflammation due to its ability to modulate biological pathways.[6] One identified mechanism of action is the inhibition of topoisomerase II, an enzyme crucial for DNA replication and repair.[8]
- **Antiviral and Anti-HIV Agents:** Pyrimidine derivatives are actively pursued for their therapeutic potential against viral infections.[7]
- **Coordination Complexes:** **4-Methylpyrimidine** has been used in the synthesis of crystalline trans-[RuCl(3)(NO)L(2)] complexes and to bridge dinuclear oxovanadium(IV) complexes, which are of interest for their potential catalytic and medicinal properties.

The following diagram illustrates the role of **4-Methylpyrimidine** as a precursor in the development of potential therapeutic agents.



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Drug Development Pathway Involving **4-Methylpyrimidine**

Agrochemical Applications

In the agrochemical industry, **4-Methylpyrimidine** is used in the formulation of herbicides and fungicides, contributing to enhanced crop protection.[6]

Safety and Handling

4-Methylpyrimidine is a flammable liquid and vapor. Appropriate personal protective equipment, including eye shields and gloves, should be used when handling this compound. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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